

Essential Safety and Operational Guide for Handling 2-Mesitylenesulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Mesitylenesulfonyl chloride

CAS No.: 773-64-8

Cat. No.: B1662060

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling reactive chemical compounds such as **2-Mesitylenesulfonyl chloride**. This guide provides immediate, essential safety protocols and logistical plans for its use and disposal, serving as a critical resource to mitigate risks and ensure a safe working environment.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	2-Mesitylenesulfonyl chloride
Synonyms	2,4,6-Trimethylbenzenesulfonyl chloride
CAS Number	773-64-8
Molecular Formula	C ₉ H ₁₁ ClO ₂ S
Molecular Weight	218.70 g/mol
Physical State	Powder Solid
Appearance	Off-white
Odor	Pungent
Primary Hazards	Causes severe skin burns and eye damage, May cause respiratory irritation.
Signal Word	Danger

Personal Protective Equipment (PPE)

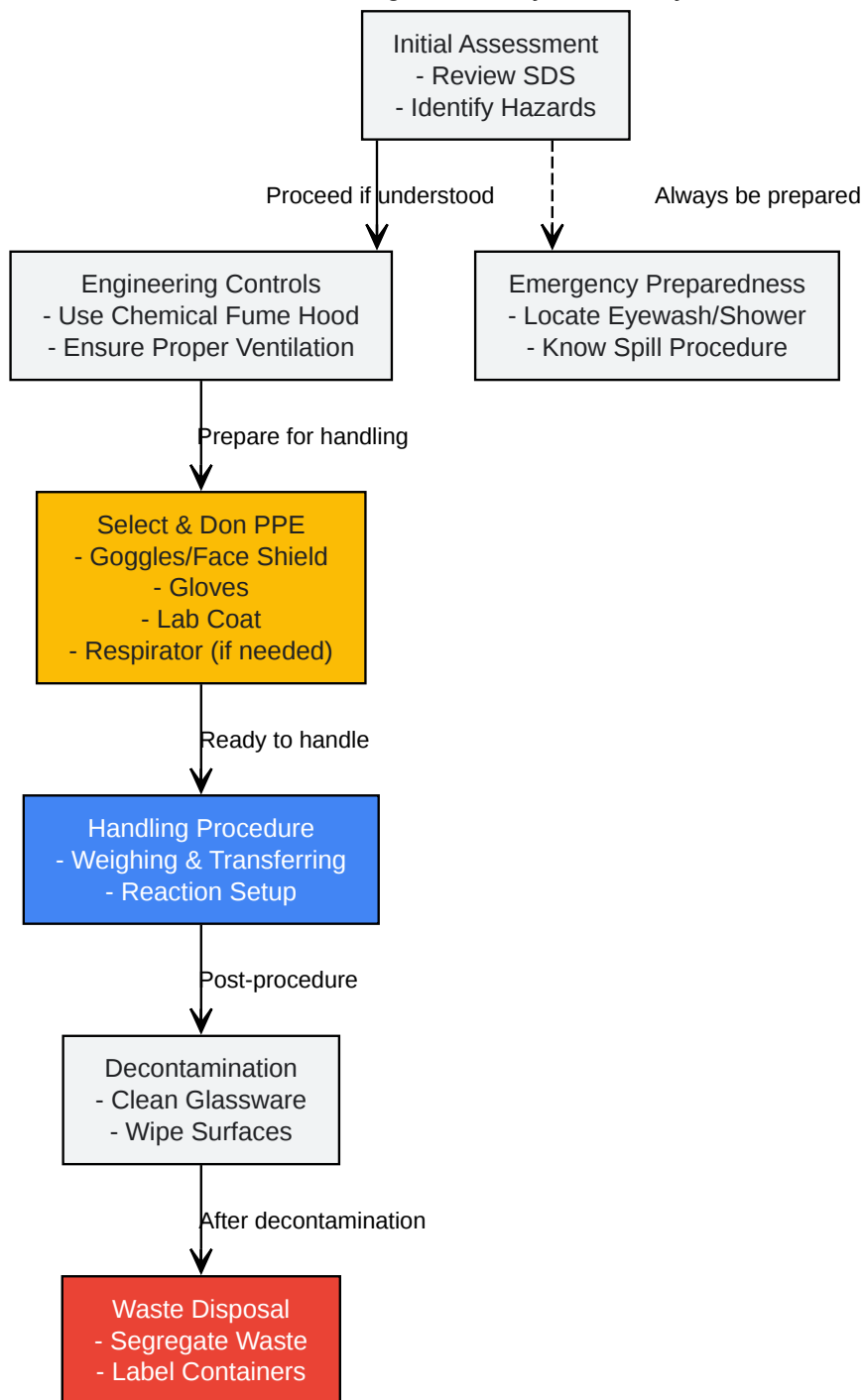
Strict adherence to PPE protocols is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Mesitylenesulfonyl chloride**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles creating an airtight seal, or a full face shield if there is a risk of splashing.[1][2]	ANSI Z87.1
Skin/Body	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber), a lab coat, and in case of large-scale operations or spills, a chemical-resistant apron or coveralls.[1][2][3]	EN 374
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 for dusts) if exposure limits are exceeded or if irritation is experienced. Use is recommended in a well-ventilated area or under a chemical fume hood.[1]	NIOSH/MSHA or EN 149

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for ensuring safety during the handling of **2-Mesitylenesulfonyl chloride**.

Workflow for Safe Handling of 2-Mesitylenesulfonyl Chloride



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Caption: Logical workflow for handling **2-Mesitylenesulfonyl chloride**.

Operational and Disposal Plans

Handling and Storage:

- Always handle **2-Mesitylenesulfonyl chloride** in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the formation of dust.
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.
- The substance is moisture-sensitive; store it under an inert atmosphere if possible.[\[4\]](#)
- Incompatible materials to avoid include strong bases, strong oxidizing agents, and acids.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Management:

- Spills: In case of a spill, wear appropriate PPE. For small spills, absorb the material with an inert absorbent such as sand or vermiculite and place it in a sealed container for disposal. For larger spills, evacuate the area and contact the institution's environmental health and safety department.
- Disposal: All waste containing **2-Mesitylenesulfonyl chloride** must be treated as hazardous waste. Dispose of the contents and container to an approved waste disposal plant.[5] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification. Do not dispose of it in the sewer system. Contaminated PPE should also be disposed of as hazardous waste.

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